

Application Note: High-Pressure Co-Solvent Modified SFE for Boldoside Enrichment

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Compound of Interest

Compound Name:	Boldoside
CAS No.:	17331-71-4
Cat. No.:	B579224

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Executive Summary

This application note details a validated protocol for the extraction of **Boldoside** (a flavonol glycoside) from *Peumus boldus* leaves using Supercritical CO₂ (SC-CO₂). Unlike lipophilic terpenes, **Boldoside** exhibits poor solubility in pure SC-CO₂ due to its polar glycosidic moiety. This protocol utilizes a Sequential High-Pressure Co-Solvent Injection method. By first depleting the matrix of essential oils using pure CO₂, and subsequently introducing an ethanol modifier at high density (>0.85 g/mL), researchers can achieve a highly selective enrichment of **Boldoside** while minimizing downstream purification steps.

Physicochemical Basis & Challenge

The extraction of **Boldoside** presents a classic polarity mismatch challenge in supercritical fluid technology.

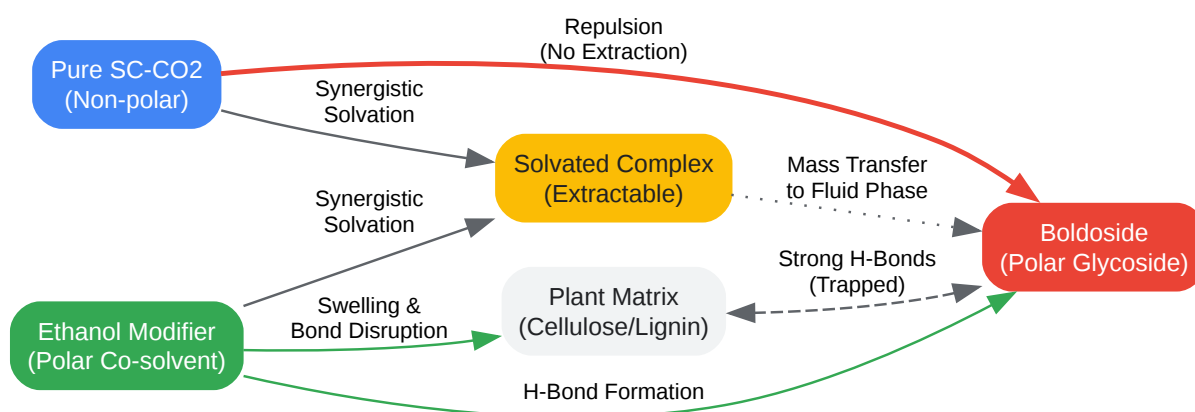
- The Solute: **Boldoside** is a polar glycoside. Its hydroxyl groups and sugar moiety create strong hydrogen bonds with the plant matrix, rendering it insoluble in non-polar CO₂.
- The Solvent: Pure SC-CO₂ (dielectric constant

) behaves like hexane. It easily extracts the essential oil fraction (ascaridole, p-cymene) but leaves the glycosides behind.

- The Solution: The addition of a polar co-solvent (Ethanol) disrupts the matrix-analyte hydrogen bonding and increases the solvent mixture's density and polarity.

Molecular Interaction Logic (Graphviz)

The following diagram illustrates the mechanism of action required to solubilize **Boldoside**.



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Caption: Mechanism of Modifier-Enhanced SFE. Ethanol disrupts matrix adhesion, allowing SC-CO₂ to transport the polar solute.

Experimental Protocol

Material Preparation

- Raw Material: Dried *Peumus boldus* leaves.[1]
- Drying: Lyophilization or air drying at <40°C to prevent thermal degradation of glycosides.
- Comminution: Grind to a particle size of 0.25–0.50 mm.
 - Why? Particles <0.25 mm cause channeling and back-pressure spikes. Particles >0.50 mm induce diffusion limitations, reducing yield.

SFE Configuration

- System: Pilot-scale SFE unit with a co-solvent pump (e.g., Waters SFE Bio-Botanical or equivalent).
- Vessel Volume: 100 mL to 1 L (scalable).
- Flow Mode: Dynamic.

Extraction Workflow (Sequential)

To maximize purity, we employ a two-step fractionation.

Step A: Defatting (Removal of Essential Oils)

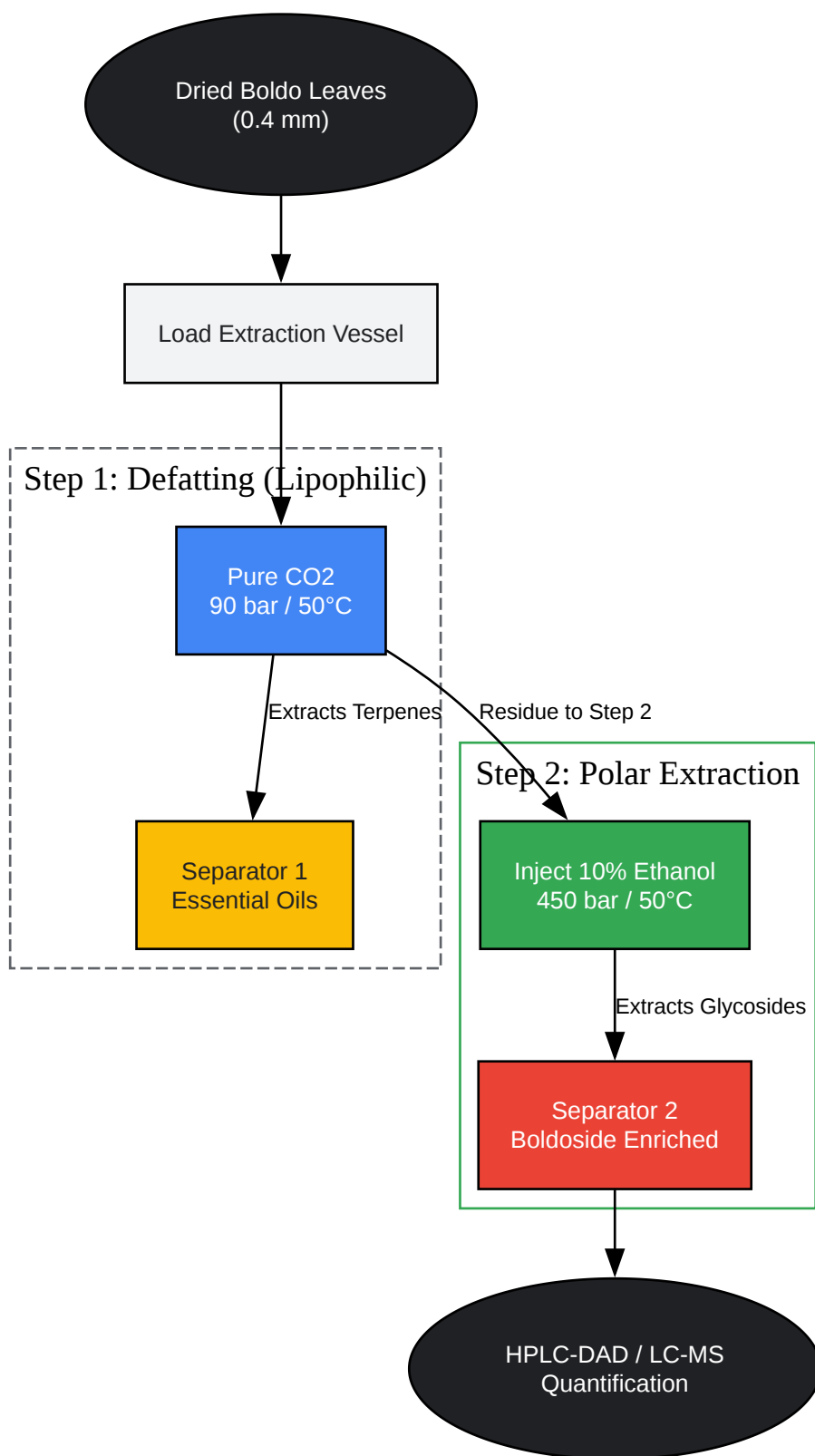
- Objective: Remove lipophilic interferences (Ascaridole, Limonene).
- Solvent: 100% CO₂ (No Modifier).
- Pressure: 90 bar (Low density).
- Temperature: 50°C.
- Flow Rate: 20 g/min (for 100g sample).
- Duration: 60 minutes or until extract color runs clear.
- Result: The separator collects the essential oil fraction. The vessel retains the glycosides.

Step B: **Boldoside** Enrichment (Targeted Extraction)

- Objective: Extract polar **Boldoside**.
- Solvent: CO₂ + 10% (w/w) Ethanol.
- Pressure: 450 bar (High density).
- Temperature: 50°C.
- Flow Rate: 20 g/min .

- Duration: 120–180 minutes.
- Depressurization: Separator maintained at 40 bar / 25°C to precipitate the glycoside fraction.

Process Flow Diagram (Graphviz)



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Caption: Sequential SFE workflow separating lipophilic terpenes (Step 1) from polar **Boldoside** (Step 2).

Analytical Validation (HPLC-DAD)

Quantification must be performed against a certified standard.

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5µm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile.^[2]^[3]^[4]
- Gradient: 10% B to 40% B over 20 min.
- Detection: UV at 280 nm (characteristic for flavonoid glycosides) and 330 nm.
- Expected Retention: **Boldoside** typically elutes after the highly polar flavonoids but before the aglycones.

Comparative Yield Data

The table below summarizes the efficiency of Modified SFE versus conventional methods.

Extraction Method	Solvent System	Pressure/Temp	Yield (mg/g)	Selectivity
Pure SFE	100% CO ₂	450 bar / 50°C	< 0.1	Poor (Mostly oils)
Soxhlet	Methanol	Reflux (65°C)	12.5	Low (High chlorophyll)
Modified SFE	CO ₂ + 10% EtOH	450 bar / 50°C	7.4	High
Pressurized Water	100% H ₂ O	110°C	8.2	Moderate (Thermal degradation risk)

Note: While Soxhlet yields higher total mass, it co-extracts significant chlorophyll and waxes requiring extensive cleanup. Modified SFE yields a cleaner fraction.

Troubleshooting & Optimization

Critical Control Points

- Clogging at the Restrictor:
 - Symptom:[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Pressure spikes or erratic flow.
 - Cause: Ice formation (Joule-Thomson cooling) or precipitation of glycosides at the depressurization point.
 - Fix: Heat the restrictor/back-pressure regulator to >60°C.
- Low Recovery:
 - Cause: "Matrix Effect." The solute is trapped inside the cell structure.
 - Fix: Implement a Static Hold. After pressurizing with CO₂+Ethanol, stop the flow for 30 minutes to allow the modifier to swell the plant cells before resuming dynamic flow.
- Co-extraction of Chlorophyll:
 - Cause: Ethanol concentration >15% or Pressure >500 bar.
 - Fix: Keep ethanol below 12%.[\[6\]](#)[\[8\]](#)[\[10\]](#) Chlorophyll solubility increases drastically in CO₂+Ethanol mixtures at ultra-high pressures.

References

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